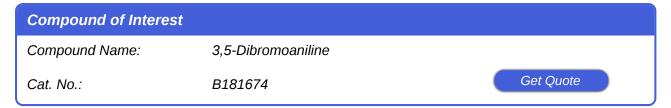




physical and chemical properties of 3,5-Dibromoaniline

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An In-depth Technical Guide to 3,5-Dibromoaniline

For Researchers, Scientists, and Drug Development Professionals

Abstract

3,5-Dibromoaniline (CAS No. 626-40-4) is a halogenated aromatic amine that serves as a pivotal intermediate in organic synthesis. Its unique substitution pattern, featuring two bromine atoms meta to the amino group, imparts specific reactivity that is highly valued in the synthesis of complex molecules. This guide provides a comprehensive overview of the physical, chemical, and spectral properties of **3,5-Dibromoaniline**. It details a key synthetic protocol and illustrates its chemical utility, particularly in modern cross-coupling reactions, making it a compound of significant interest in the pharmaceutical, agrochemical, and dye industries.

Physical and Chemical Properties

3,5-Dibromoaniline is typically a solid at room temperature, appearing as a white to pale yellow or brown crystalline powder.[1][2] The presence of two bromine atoms on the benzene ring significantly increases its molecular weight compared to aniline and influences its solubility and reactivity.

Table 1: Physical and Chemical Properties of **3,5-Dibromoaniline**



Property	Value	Source(s)
Molecular Formula	C ₆ H ₅ Br ₂ N	[1][3][4]
Molecular Weight	250.92 g/mol	[1][3][5]
Appearance	White to gray to brown powder/crystal	[2][6]
Melting Point	51.0 - 57.0 °C	[4][7]
Boiling Point	~181.5 °C at 760 mmHg	
Density	1.9318 (rough estimate)	[6]
Solubility in Water	Sparingly soluble (~0.1 g/100 mL)	[1][8]
Solubility	Soluble in organic solvents	[1]
рКа	2.45 ± 0.10 (Predicted)	[2][6]
Vapor Pressure	0.0014 mmHg at 25°C	[6]

Spectral Data

Spectroscopic data is crucial for the identification and characterization of **3,5-Dibromoaniline**.

Table 2: Key Spectral Data for 3,5-Dibromoaniline

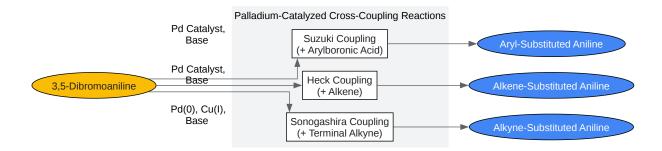
Technique	Key Features	Source(s)
UV-Vis (λmax)	293 nm (in H ₂ O)	[2][6]
Infrared (IR)	Conforms to structure	[4][7]
Mass Spec (MS)	Molecular Ion Peaks (m/z) around 250 [M+1]+, 252, reflecting the isotopic pattern of two bromine atoms.	[5][9]



Chemical Properties and Reactivity

The chemical behavior of **3,5-Dibromoaniline** is dictated by the interplay between the electron-donating amino group (-NH₂) and the electron-withdrawing, bulky bromine atoms (-Br).

- Basicity: The amino group confers weak basicity to the molecule.
- Reactivity: The bromine atoms are excellent leaving groups in various cross-coupling
 reactions, making the compound a versatile building block.[10] The presence of the amino
 group directs further electrophilic substitution, although its strong activating nature is
 somewhat tempered by the two bromine atoms.
- **3,5-Dibromoaniline** is a key substrate for palladium-catalyzed cross-coupling reactions, which are fundamental in modern organic synthesis for forming carbon-carbon and carbon-heteroatom bonds.[10] These reactions allow for the introduction of diverse functional groups at the 3- and 5-positions.



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Key cross-coupling reactions of **3,5-Dibromoaniline**.

Applications in Research and Drug Development

3,5-Dibromoaniline is a crucial intermediate in the synthesis of a wide range of valuable compounds.[1][8]



- Pharmaceuticals: It serves as a foundational scaffold for creating pharmacologically active molecules and active pharmaceutical ingredients (APIs).[10][11] Its structure is incorporated into various developmental therapeutic agents.
- Agrochemicals: It is used in the synthesis of new pesticides and herbicides.[1]
- Dyes: The aniline scaffold is a classic component in the synthesis of various dyes.[1]
- Material Science: It can be used to create novel organic materials with specific electronic or photophysical properties.[8]

Experimental Protocols Synthesis of 3,5-Dibromoaniline via Reduction of 3,5 Dibromonitrobenzene

This protocol details a common laboratory-scale synthesis of **3,5-Dibromoaniline**. The method involves the reduction of the nitro group of **3,5-dibromonitrobenzene**.[5]

Materials:

- 3,5-dibromonitrobenzene (1.0 eg)
- Glacial Acetic Acid
- Titanium(III) chloride (TiCl₃) in 2N HCl (30 wt%)
- 1 M Sodium Hydroxide (NaOH)
- Ethyl Acetate (EtOAc)
- Water (H₂O)
- Anhydrous Sodium Sulfate (Na₂SO₄)

Procedure:

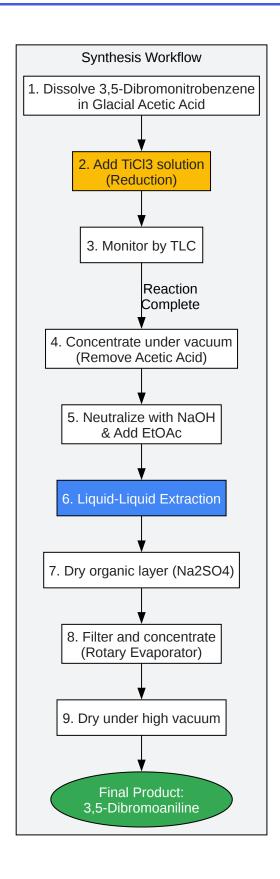
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- Dissolution: Dissolve 3,5-dibromonitrobenzene (e.g., 500 mg, 1.78 mmol) in glacial acetic acid (4 mL) at room temperature.[5]
- Reduction: Gradually add the TiCl₃ solution to the reaction mixture with stirring. Continue the addition until the characteristic purple color of Ti³⁺ persists, indicating the complete consumption of the starting material. Monitor the reaction's progress using Thin Layer Chromatography (TLC).[5]
- Work-up (Acid Removal): Once the reaction is complete, concentrate the mixture under vacuum to remove the acetic acid.[5]
- Neutralization: Add water and 1 M NaOH to neutralize the acidic mixture. Add ethyl acetate as the extraction solvent. A waxy solid may form at this stage.[5]
- Filtration & Extraction: Filter the resulting solid under vacuum. Perform a liquid-liquid extraction on the filtrate twice using ethyl acetate and water.[5]
- Drying and Isolation: Combine the organic layers and dry over anhydrous Na₂SO₄ for 30 minutes. Filter off the drying agent and concentrate the filtrate under vacuum using a rotary evaporator. Further dry the product on an oil pump overnight to yield 3,5-Dibromoaniline.[5]





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Experimental workflow for the synthesis of **3,5-Dibromoaniline**.



Safety Information

3,5-Dibromoaniline is classified as harmful and an irritant.

- Hazard Statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[2]
- Precautionary Measures: Handle with appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat. Use in a well-ventilated area or a chemical fume hood.[12] Avoid inhalation of dust and contact with skin and eyes.[2]

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